

N,N-Diisobutylethylenediamine: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: **N,N-Diisobutylethylenediamine**

Cat. No.: **B082398**

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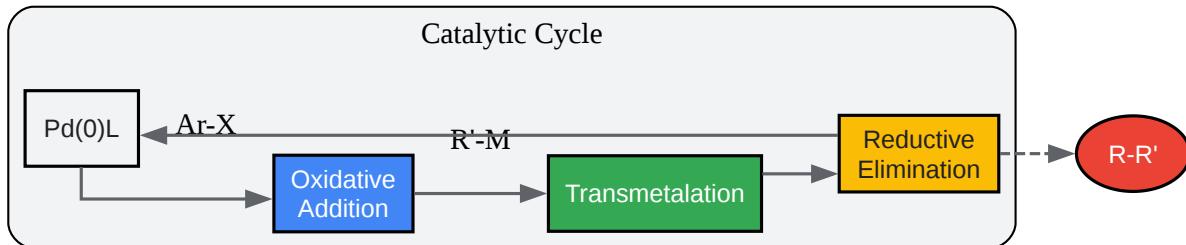
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

N,N-Diisobutylethylenediamine is a vicinal diamine that serves as a valuable and versatile building block in organic synthesis. Its structure, featuring two nitrogen atoms separated by an ethylene bridge and substituted with two isobutyl groups at one of the nitrogen atoms, imparts a unique combination of steric hindrance and chelating ability. These characteristics make it an attractive component in the design of ligands for catalysis, as a building block for bioactive molecules, and as a chelating agent. This document provides an overview of its synthesis, potential applications, and protocols based on analogous N,N-dialkylethylenediamines.

Synthesis of N,N-Diisobutylethylenediamine

The synthesis of unsymmetrically substituted ethylenediamines like **N,N-Diisobutylethylenediamine** can be achieved through several synthetic routes. A common and effective method involves the reaction of a mono-substituted ethylenediamine with an appropriate alkyl halide or via reductive amination. Another approach is the reaction of diisobutylamine with a protected 2-chloroethylamine followed by deprotection. A representative protocol, adapted from procedures for similar N,N-dialkylethylenediamines, is detailed below.

General Synthetic Workflow



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